

Personal Protective Equipment & Handling Guide: 2-Chlorobenzene-1-sulfinyl Chloride

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Compound of Interest

Compound Name: 2-Chlorobenzene-1-sulfinyl chloride

CAS No.: 1852086-12-4

Cat. No.: B2805601

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Executive Safety Summary

2-Chlorobenzene-1-sulfinyl chloride is a highly reactive, moisture-sensitive electrophile used in the synthesis of sulfoxides and sulfinamides. Unlike its more stable sulfonyl analog (

), the sulfinyl chloride (

) functional group is thermolabile and prone to violent hydrolysis, releasing hydrogen chloride (HCl) gas and sulfur dioxide (

) upon decomposition.

Critical Hazard Profile:

- **Water Reactivity:** High. Reacts instantaneously with ambient moisture to form corrosive HCl vapors and 2-chlorobenzenesulfinic acid.
- **Corrosivity:** Causes severe skin burns and eye damage (Category 1B).
- **Inhalation Hazard:** Inhalation of vapors or decomposition products can cause severe respiratory irritation and pulmonary edema.
- **Thermolability:** May decompose if heated above 50°C or distilled without high vacuum.

Personal Protective Equipment (PPE) Matrix

The selection of PPE must be driven by the specific operational context. The following matrix outlines the required protection levels for standard laboratory handling versus emergency response.

Glove Selection & Compatibility

Sulfinyl chlorides penetrate standard nitrile gloves rapidly.

Material	Breakthrough Time	Recommendation	Context
Silver Shield / 4H (Laminate)	> 480 min	Primary Choice	Required for all direct handling, synthesis, and spill cleanup.
Viton / Butyl Rubber	> 240 min	Excellent	Suitable for heavy exposure or immersion tasks.
Nitrile (Double-Gloved)	< 15 min (Splash)	Splash Only	Acceptable only for incidental contact during closed-system transfers. Change immediately upon contamination.
Latex / Vinyl	N/A	DO NOT USE	Provides no protection; rapid degradation.

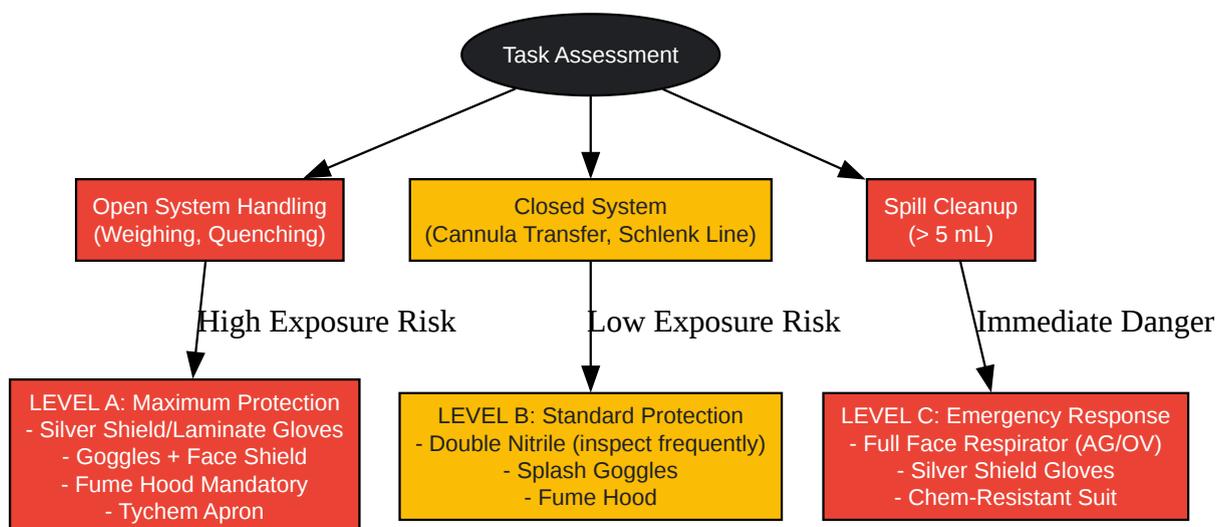
Respiratory & Body Protection

- Primary Engineering Control: All operations must be conducted within a certified chemical fume hood with the sash at the lowest possible position.
- Respiratory Protection:
 - Routine: Fume hood extraction is sufficient.

- Outside Hood/Spill: Full-face respirator with Acid Gas/Organic Vapor (AG/OV) cartridges (Yellow/Magenta band).
- Eye/Face Protection:
 - Standard: Chemical splash goggles (indirect vent).
 - High Hazard: Goggles PLUS an 8-inch polycarbonate face shield.
- Body Protection:
 - Flame-resistant (FR) lab coat.
 - Chemical-resistant apron (e.g., Tychem®) for transfer operations.

Decision Logic: PPE Selection

The following diagram illustrates the decision-making process for selecting appropriate PPE based on the specific task and risk level.



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Figure 1: PPE Selection Decision Tree based on exposure potential.

Operational Protocols

Storage & Stability

- Temperature: Store at -20°C (Freezer). Sulfinyl chlorides are thermally unstable and can disproportionate or decompose at room temperature over time.
- Atmosphere: Store under an inert atmosphere (Argon or Nitrogen).[1] Moisture ingress will destroy the reagent and pressurize the container with HCl.
- Container: Teflon-lined caps or Schlenk flasks. Inspect caps frequently for corrosion.

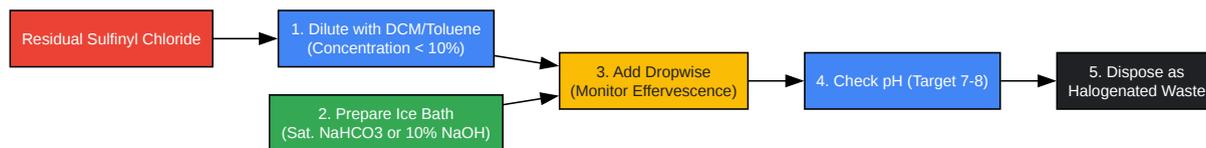
Safe Quenching & Disposal Workflow

Never add water directly to the neat chemical. The hydrolysis is exothermic and generates a cloud of acidic mist.

Step-by-Step Quenching Procedure:

- Dilution: Dilute the residual sulfinyl chloride in a non-reactive solvent (e.g., Dichloromethane or Toluene) to <10% concentration.
- Cooling: Place a quenching vessel containing saturated Sodium Bicarbonate () or 10% Sodium Hydroxide () in an ice bath ().
- Addition: Slowly add the diluted sulfinyl chloride solution to the basic quench solution dropwise.
 - Observation: Watch for effervescence (evolution) and exotherm.
- Neutralization: Check pH. Adjust to pH 7-8.

- Disposal: Separate organic/aqueous layers if necessary. Dispose of as halogenated organic waste.



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Figure 2: Safe quenching workflow for reactive acid chlorides.

Emergency Response Spill Management (> 5 mL)

- Evacuate: Clear the immediate area.
- Ventilate: Ensure fume hoods are running; open windows if safe to do so.
- PPE: Don Silver Shield gloves, goggles, and a respirator (if outside hood).
- Absorb: Cover the spill with a dry, inert absorbent (Vermiculite or Dry Sand).
 - Do NOT use: Paper towels (fire hazard due to heat of reaction) or commercial spill pads that are not acid-rated.
- Neutralize: Scoop absorbed material into a container and treat as hazardous waste. Do not seal the container immediately (allow off-gassing).

First Aid

- Skin Contact: Immediate flush with water for 15 minutes. Remove contaminated clothing under the shower. Consult a physician.
- Eye Contact: Flush with water for 15 minutes, lifting eyelids. Immediate ophthalmologist referral.

- Inhalation: Move to fresh air. If breathing is difficult, give oxygen.

References

- Chemical Identity & CAS
 - **2-Chlorobenzene-1-sulfinyl chloride** (CAS: 1852086-12-4) is a distinct chemical entity from 2-Chlorobenzenesulfonyl chloride (CAS: 2905-23-9).
 - Source:
- Functional Group Hazards (Sulfinyl Chlorides)
 - Douglass, I. B., & Poole, D. R. (1957). "The Reaction of Methanesulfinyl Chloride with Water." The Journal of Organic Chemistry. (Demonstrates the violent hydrolysis and instability of the -SOCl group).
 - Source:
- Glove Compatibility Data
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 - Source:
- General Handling of Acid Chlorides
 - University of California, Santa Barbara (UCSB)
 - Source:

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Sources

- 1. kgroup.du.edu [kgroup.du.edu]

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